

A Comparative Guide to PI-540: Specificity and Profiling Assays

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Compound of Interest

Compound Name: *PI-540*

Cat. No.: *B15578023*

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For researchers, scientists, and drug development professionals navigating the complex landscape of PI3K inhibitors, understanding the precise specificity and performance of these molecules is paramount. This guide provides an objective comparison of the PI3K inhibitor **PI-540** against other relevant alternatives, supported by experimental data and detailed methodologies for key profiling assays.

Inhibitor Specificity Profile: A Quantitative Comparison

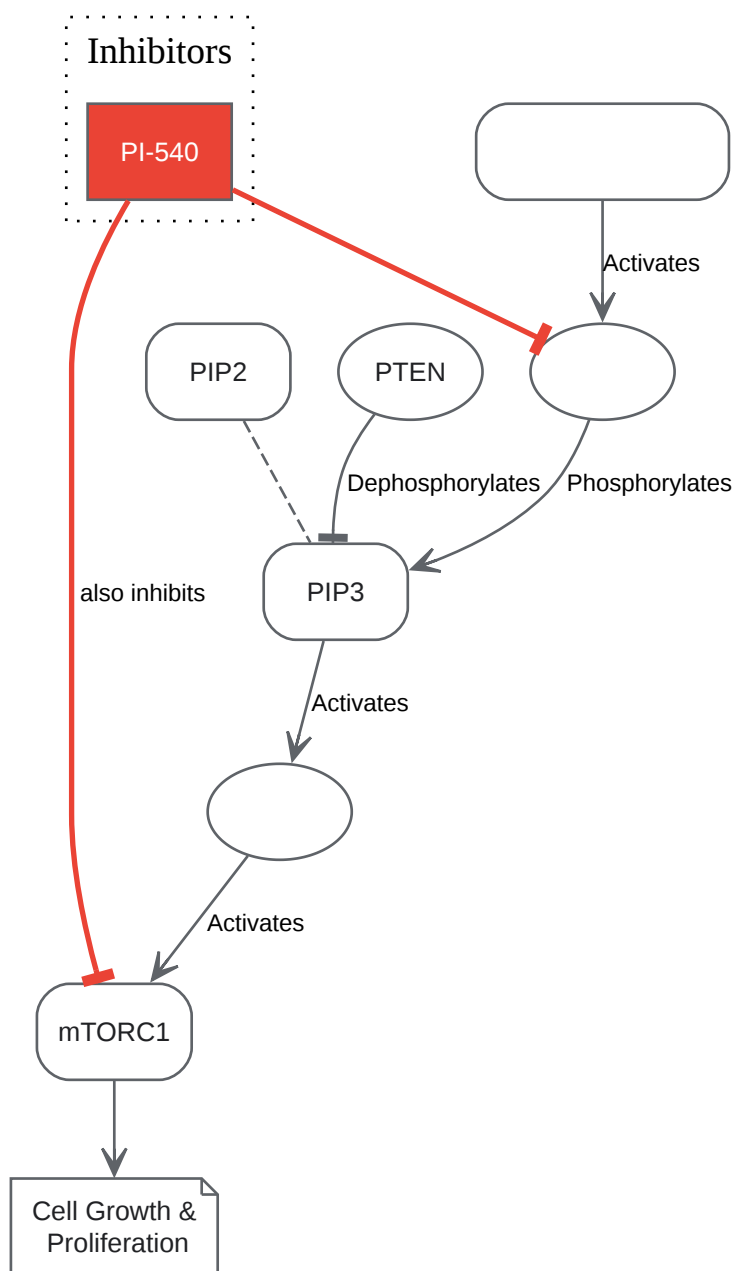
The efficacy and potential off-target effects of a kinase inhibitor are largely determined by its specificity. The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values of **PI-540** and other notable PI3K inhibitors against Class I PI3K isoforms and other related kinases. Lower IC₅₀ values indicate greater potency.

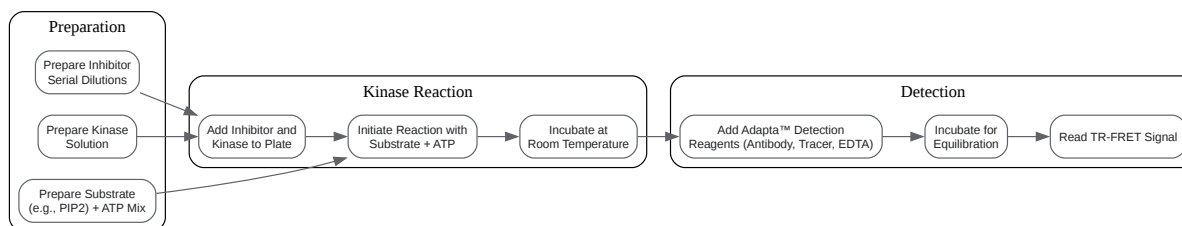
Compound	p110 α (nM)	p110 β (nM)	p110 δ (nM)	p110 γ (nM)	mTOR (nM)	DNA-PK (nM)
PI-540	≤ 10	-	-	> 300	Potent	-
PI-103	≤ 10	Potent (order of magnitude $> p110\alpha$)	-	15	Potent	More potent than PI-540, PI- 620, GDC- 0941
PI-620	≤ 10	-	-	> 300	Less potent than PI-103 & PI-540	-
GDC-0941	3	33	3	75	193-fold less active than against p110 α	-

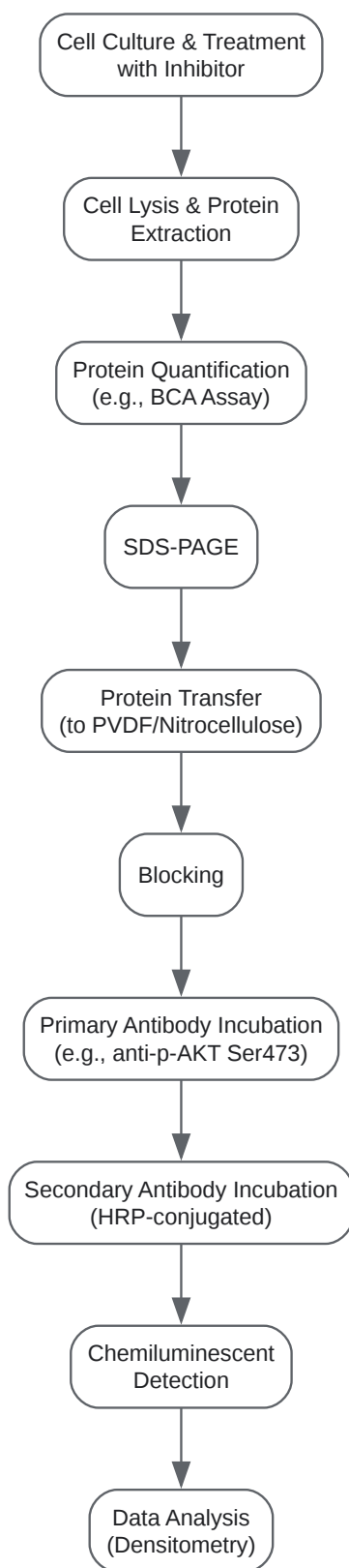
Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[3\]](#) Note: A '-' indicates that specific data was not readily available in the referenced literature.

Signaling Pathway Context: The PI3K/AKT/mTOR Cascade

PI-540 and its counterparts exert their effects by inhibiting key kinases in the PI3K/AKT/mTOR signaling pathway. This pathway is a critical regulator of cell growth, proliferation, survival, and metabolism.[\[4\]](#)[\[5\]](#)[\[6\]](#) Dysregulation of this cascade is a common feature in many cancers, making it a prime target for therapeutic intervention.







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